

Physical properties of linalool oxide (boiling point, solubility)

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Physical Properties of Linalool Oxide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **linalool oxide**, specifically its boiling point and solubility. The information is compiled from various scientific sources and is intended to be a valuable resource for laboratory and development work.

Data Presentation

The following tables summarize the key quantitative data for the physical properties of **linalool oxide**. It is important to note that "**linalool oxide**" can refer to a mixture of isomers, primarily the furanoid and pyranoid forms, each with cis and trans configurations. The properties can vary slightly between these isomers.

Table 1: Boiling Point of Linalool Oxide



Isomer/Mixture	Boiling Point (°C)	Pressure (mm Hg)	Source
Linalool Oxide (unspecified)	188.00	760	The Good Scents Company[1]
Linalool Oxide (unspecified)	193.00 - 194.00	760	PubChem[2]
cis-Linalool Oxide	188.00 - 192.00	760	PubChem[3]
Linalool Oxide (unspecified)	188	760	ScenTree[4]
Linalool Oxide (pyranoid)	223.00 - 224.00	760	PubChem[5]
Linalool Oxide (furanoid)	193.00 - 194.00	760	The Good Scents Company[6]
Linalool Oxide (furanoid)	53.00 - 53.50	3.5	The Good Scents Company[6]

Table 2: Solubility of Linalool Oxide

Solvent	Solubility	Temperature (°C)	Source
Water	1669 mg/L	25	The Good Scents Company[1]
Water	Practically insoluble to insoluble	Not Specified	PubChem[5]
Alcohol	Soluble	Not Specified	The Good Scents Company[1]
Organic Solvents	Soluble	Not Specified	CymitQuimica[7]

Experimental Protocols

Detailed experimental methodologies are crucial for the accurate determination of physical properties. The following protocols are based on internationally recognized standards, such as the OECD Guidelines for the Testing of Chemicals.



Determination of Boiling Point (Based on OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure. Several methods are available for this determination.

1. Ebulliometer Method:

- Principle: This method involves measuring the boiling point of the liquid in an ebulliometer by heating it to a steady boil and measuring the temperature of the vapor-liquid equilibrium.
- Apparatus: A glass apparatus (ebulliometer) equipped with a heating element, a condenser, and a calibrated temperature measuring device (e.g., a platinum resistance thermometer).

Procedure:

- Place a precise volume of the linalool oxide sample into the ebulliometer.
- Heat the sample to its boiling point.
- Allow the system to reach thermal equilibrium, indicated by a constant temperature reading.
- Record the temperature as the boiling point.
- Record the ambient atmospheric pressure.

2. Distillation Method:

- Principle: This method determines the boiling range of a substance by distillation.
- Apparatus: Standard distillation glassware including a distillation flask, condenser, receiving flask, and a calibrated thermometer.

Procedure:

• Place a known volume of **linalool oxide** and a few boiling chips into the distillation flask.



- Assemble the distillation apparatus. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
- Heat the flask gently.
- Record the temperature at which the first drop of distillate falls from the condenser and the temperature when the last of the liquid has evaporated. This range is the boiling range.
 For a pure substance, this range should be narrow.

Determination of Water Solubility (Based on OECD Guideline 105)

- 1. Flask Method:
- Principle: A given amount of the substance is agitated in water at a constant temperature
 until saturation is reached. The concentration of the substance in the aqueous solution is
 then determined.
- Apparatus: Constant temperature water bath, flasks with stoppers, analytical balance, and a suitable analytical instrument for concentration measurement (e.g., GC-MS, HPLC).
- Procedure:
 - Add an excess amount of **linalool oxide** to a known volume of deionized water in a flask.
 - Place the flask in a constant temperature bath (e.g., 25°C) and agitate for a sufficient period to reach equilibrium (e.g., 24-48 hours).
 - After equilibrium, allow the mixture to stand to let undissolved material separate.
 - Carefully take an aliquot of the clear aqueous phase.
 - Determine the concentration of **linalool oxide** in the aliquot using a validated analytical method.
- 2. Column Elution Method:



- Principle: A column is packed with an inert support material coated with the test substance.
 Water is passed through the column, and the concentration of the substance in the eluate is measured.
- Apparatus: A column with a temperature jacket, a pump for delivering water at a constant flow rate, and an analytical instrument.
- Procedure:
 - Coat an inert support material (e.g., glass beads, silica gel) with an excess of linalool oxide.
 - Pack the coated material into the column.
 - Pump deionized water through the column at a slow, constant flow rate.
 - Collect fractions of the eluate.
 - Analyze the concentration of **linalool oxide** in the fractions until a plateau is reached, which represents the water solubility.

Mandatory Visualization

The biosynthesis of **linalool oxide** from its precursor, linalool, is a key chemical transformation occurring in many plants. This process can be initiated by enzymatic epoxidation followed by intramolecular cyclization.





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Biosynthesis of **Linalool Oxide** from Linalool.

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